

A Technical Guide to D-Glucose-2-13C in Metabolic Research

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Compound of Interest		
Compound Name:	D-Glucose-13C-2	
Cat. No.:	B12419836	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Glucose-2-13C is a stable isotope-labeled form of glucose where the carbon atom at the second position (C-2) is replaced with the heavy isotope, Carbon-13 (¹³C). This non-radioactive tracer is a powerful tool in metabolic research, enabling scientists to track the fate of glucose carbons through various biochemical pathways. Its use is central to Stable Isotope-Resolved Metabolomics (SIRM) and ¹³C-Metabolic Flux Analysis (¹³C-MFA), providing quantitative insights into cellular metabolism in both healthy and diseased states. This guide offers a comprehensive overview of D-Glucose-2-13C, its applications, and detailed experimental protocols for its use in research and drug development.

Core Properties of D-Glucose-2-13C

A clear understanding of the physicochemical properties of D-Glucose-2-13C is essential for its effective use in experimental settings.



Property	Value	Reference
CAS Number	105931-74-6	[1]
Molecular Formula	¹³ CC ₅ H ₁₂ O ₆	
Molecular Weight	181.15 g/mol	
Isotopic Purity	≥99 atom % ¹³ C	-
Chemical Purity	≥98%	-
Appearance	White powder	-
Storage Temperature	15-25°C, away from light and moisture	_

Applications in Research and Drug Development

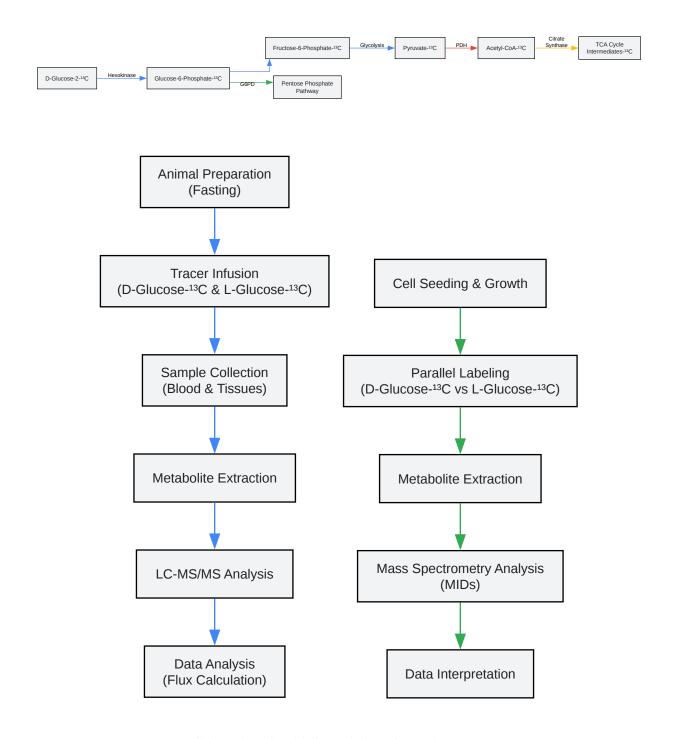
D-Glucose-2-13C is an indispensable tool for elucidating the complexities of central carbon metabolism. Its applications span basic research to clinical drug development.

- Metabolic Flux Analysis (MFA): As a key tracer in ¹³C-MFA, it allows for the quantification of the rates (fluxes) of metabolic pathways such as glycolysis and the tricarboxylic acid (TCA) cycle.
- Drug Development: It is used to assess the metabolic effects of new drug candidates and how they might alter glucose metabolism and overall energy homeostasis.
- Biomolecular NMR: Utilized in nuclear magnetic resonance (NMR) studies to probe the structure and dynamics of biomolecules.
- Cancer Metabolism Research: Helps in understanding the altered glucose metabolism in cancer cells, a phenomenon known as the Warburg effect.

Metabolic Fate of D-Glucose-2-13C

Upon entering a cell, D-Glucose-2-13C is metabolized alongside its unlabeled counterpart. The ¹³C label at the C-2 position allows for the tracing of its journey through key metabolic pathways.





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References

- 1. D-Glucose (2-¹Â³C, 98-99%) Cambridge Isotope Laboratories, CLM-746-1 [isotope.com]
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